

In-Depth Technical Guide: 4,4-Dimethylheptane (CAS 1068-19-5)

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Compound of Interest

Compound Name: 4,4-Dimethylheptane

Cat. No.: B087272

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,4-Dimethylheptane** (CAS: 1068-19-5), a branched alkane with applications in various chemical and industrial processes. This document collates its chemical and physical properties, spectroscopic data, safety and handling protocols, and known synthesis methodologies.

Chemical and Physical Properties

4,4-Dimethylheptane is a colorless liquid with a distinct odor.^[1] It is a saturated aliphatic hydrocarbon, and its branched structure influences its physical properties compared to its linear isomer, n-nonane.

Table 1: Physical and Chemical Properties of **4,4-Dimethylheptane**

Property	Value	Source
CAS Number	1068-19-5	[2][3][4]
Molecular Formula	C ₉ H ₂₀	[1][2][3][4]
Molecular Weight	128.26 g/mol	[2][3][4]
Boiling Point	135.1 - 135.21 °C	[2][5][6]
Melting Point	-102.89 °C	[2]
Density	0.7210 g/cm ³	[2]
Refractive Index	1.4053	[2]
Water Solubility	333.5 µg/L	[2]
Critical Temperature	302 °C	[6]
Critical Pressure	21.0 atm	[6]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4,4-Dimethylheptane**. Data is available across several techniques.[7]

Table 2: Spectroscopic Data for **4,4-Dimethylheptane**

Spectroscopic Technique	Data Availability and Source
¹ H NMR	Available.[3]
¹³ C NMR	Available.[8]
Mass Spectrometry (MS)	Electron Ionization (EI) mass spectra are available through the NIST Mass Spectrometry Data Center.[3][4][9]
Infrared (IR) Spectroscopy	FTIR and vapor-phase IR spectra are available. [3][4][10]
Raman Spectroscopy	Available.[3][7]

Synthesis and Experimental Protocols

Several synthetic routes for **4,4-Dimethylheptane** have been documented.

Synthesis from 4-Heptanone

One reported method involves the reaction of 4-Heptanone with dichlorodimethyl titanium.^[11]

Experimental Protocol: General Grignard-type Reaction for Alkane Synthesis

While a specific, detailed protocol for the dichlorodimethyl titanium reaction is not readily available in the public domain, a general approach for synthesizing a tertiary alkane like **4,4-dimethylheptane** can be illustrated through a Grignard reaction, which follows a similar principle of nucleophilic addition to a ketone followed by reduction.

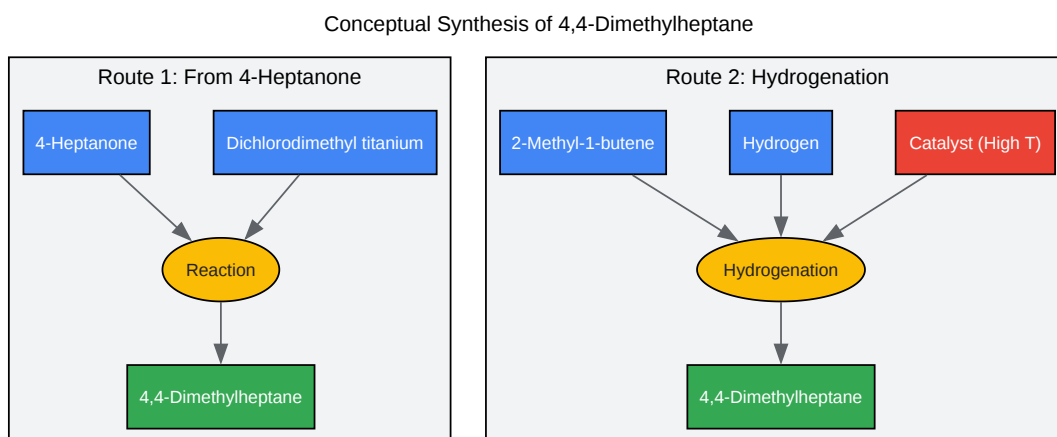
- **Preparation of Grignard Reagent:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), magnesium turnings are suspended in anhydrous diethyl ether. A solution of methyl bromide in diethyl ether is added dropwise. The reaction is initiated with gentle heating and then maintained at room temperature until the magnesium is consumed, yielding methylmagnesium bromide.
- **Reaction with Ketone:** The flask containing the Grignard reagent is cooled in an ice bath. A solution of 4-heptanone in anhydrous diethyl ether is added dropwise with stirring. The reaction mixture is then allowed to warm to room temperature and stirred for several hours.
- **Work-up and Hydrolysis:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- **Deoxygenation/Reduction:** The resulting tertiary alcohol is then subjected to a deoxygenation reaction. A common method is the Barton-McCombie deoxygenation. The alcohol is first converted to a thiocarbonyl derivative (e.g., a xanthate). This intermediate is then treated with a radical initiator (like AIBN) and a reducing agent (such as tributyltin hydride) in a suitable solvent like toluene, followed by heating to induce the radical-mediated reduction to the alkane.

- Purification: The final product, **4,4-Dimethylheptane**, is purified by fractional distillation.

Hydrogenation Method

An industrial preparation method involves the hydrogenation of 2-methyl-1-butene at high temperatures in the presence of a catalyst.[1]

Conceptual Synthesis Workflow



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Caption: Synthetic routes for **4,4-Dimethylheptane**.

Biological Activity and Signaling Pathways

As a saturated aliphatic hydrocarbon, **4,4-Dimethylheptane** is not known to have specific biological signaling activities in the context of drug development. Its primary relevance to the pharmaceutical and research sectors is as a non-polar solvent. Overexposure may lead to

anesthetic effects such as drowsiness, dizziness, and headaches.[12] There are no documented signaling pathways directly involving this compound.

Applications

The primary uses of **4,4-Dimethylheptane** are based on its properties as a solvent and a component in various formulations.

- Solvent in Organic Synthesis: It can be used as a solvent, particularly in reactions requiring high temperatures.[1]
- Cleaning Agents: It is an ingredient in some cleaning products for removing fats and oils.[1]
- Additives: It finds use in lubricating oil additives and as a rubber processing aid.[1]

Safety and Handling

Appropriate safety measures should be taken when handling **4,4-Dimethylheptane**.

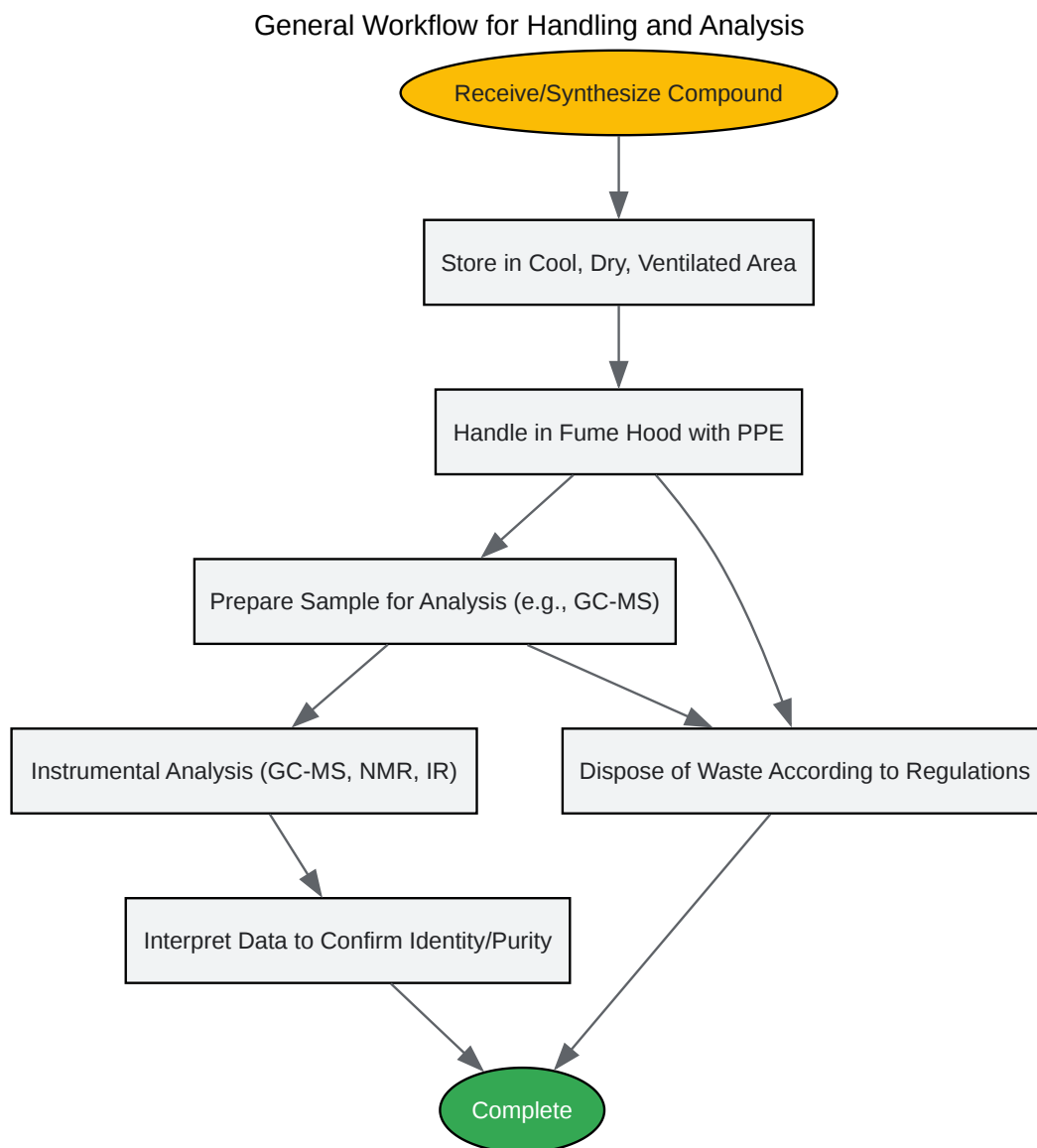
Table 3: Safety and Handling Information

Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear suitable protective clothing, chemical-impermeable gloves, and eye/face protection. [1] [13]
Ventilation	Handle in a well-ventilated place to avoid inhalation of vapors. [1] [13]
Handling Precautions	Avoid contact with skin and eyes. [1] [13] Use non-sparking tools and prevent electrostatic discharge. [13]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated area, away from incompatible materials. [13]
First Aid (Inhalation)	Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention. [13]
First Aid (Skin Contact)	Remove contaminated clothing and wash the affected area with soap and water. [13]
First Aid (Eye Contact)	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [14]
First Aid (Ingestion)	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. [13]

Hazard Classification

- May cause skin and eye irritation.[\[1\]](#)[\[12\]](#)
- Inhalation may cause respiratory irritation.[\[1\]](#)
- Potential neurotoxin with anesthetic effects upon overexposure.[\[12\]](#)

Workflow for Safe Handling and Analysis



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Caption: Safe handling and analysis workflow.

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